

An In-depth Technical Guide to the Physical Properties of Dimethyl Chloromalonate

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Compound of Interest

Compound Name: *Dimethyl chloromalonate*

CAS No.: 28868-76-0

Cat. No.: B1580607

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Authored by: Senior Application Scientist

Introduction

Dimethyl chloromalonate, with the chemical formula $C_5H_7ClO_4$, is a halogenated diester that serves as a pivotal building block in organic synthesis.^[1] Its unique structural features, particularly the presence of an electrophilic chlorinated carbon flanked by two electron-withdrawing methoxycarbonyl groups, make it a versatile reagent for the construction of a wide array of molecular architectures. This guide provides a comprehensive overview of the core physical properties of **dimethyl chloromalonate**, offering both established data and the methodologies for their empirical verification. Understanding these properties is paramount for its effective handling, reaction optimization, and purification in a laboratory setting.

I. Core Physicochemical Properties

The fundamental physical constants of **dimethyl chloromalonate** are crucial for its identification, purification, and use in synthetic protocols. These properties are summarized in

the table below.

Property	Value	Source(s)
Molecular Formula	C ₅ H ₇ ClO ₄	[1]
Molecular Weight	166.56 g/mol	[1]
Appearance	Colorless to light yellow clear liquid	
Boiling Point	208 °C at 760 mmHg; 105-106 °C at 19 mmHg	[1][2]
Density	1.305 g/mL at 25 °C	[1][2]
Refractive Index (n ²⁰ /D)	1.437	[1][2]
Flash Point	107 °C (224.6 °F) - closed cup	[1]
CAS Number	28868-76-0	[1]

II. Experimental Determination of Physical Properties

The following sections detail the experimental methodologies for determining the key physical properties of **dimethyl chloromalonate**. These protocols are designed to be self-validating and are grounded in established laboratory techniques.

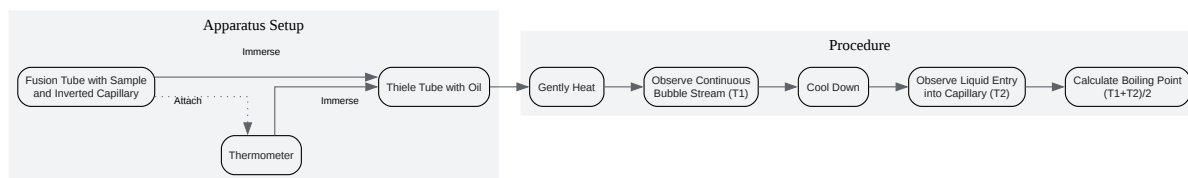
A. Boiling Point Determination

The boiling point is a critical indicator of a liquid's purity. For **dimethyl chloromalonate**, which has a relatively high boiling point at atmospheric pressure, vacuum distillation is often employed to prevent decomposition.

Methodology: Thiele Tube Method[3][4]

- Preparation: A small amount of **dimethyl chloromalonate** is placed in a fusion tube. A capillary tube, sealed at one end, is inverted and placed within the fusion tube.

- **Apparatus Setup:** The fusion tube is attached to a thermometer, and the assembly is immersed in a Thiele tube containing a high-boiling point liquid (e.g., mineral oil). The thermometer bulb and the fusion tube should be at the same level.
- **Heating:** The Thiele tube is heated gently and uniformly.
- **Observation:** As the temperature rises, a stream of bubbles will emerge from the open end of the capillary tube. The temperature is noted when a rapid and continuous stream of bubbles is observed. This is the initial boiling point.
- **Confirmation:** The heat source is removed, and the liquid is allowed to cool. The temperature at which the liquid just begins to enter the capillary tube is recorded. The boiling point is the average of these two temperatures.



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Caption: Workflow for Boiling Point Determination.

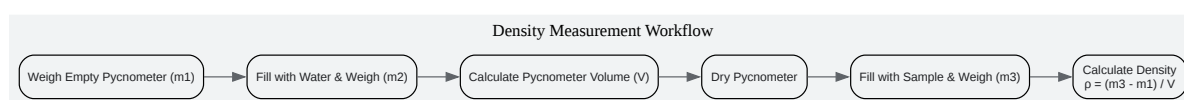
B. Density Measurement

Density is a fundamental physical property that can be used to assess the purity and identity of a liquid.

Methodology: Pycnometer Method[5][6]

- **Calibration:** A clean, dry pycnometer (a specific volume flask) is weighed accurately (m_1).

- **Water Measurement:** The pycnometer is filled with deionized water of a known temperature, and the excess is wiped off. The filled pycnometer is weighed (m_2). The volume of the pycnometer (V) is calculated using the density of water at that temperature.
- **Sample Measurement:** The pycnometer is dried thoroughly and filled with **dimethyl chloromalonate**. It is then weighed again (m_3).
- **Calculation:** The density of **dimethyl chloromalonate** (ρ) is calculated using the formula: $\rho = (m_3 - m_1) / V$.



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Caption: Workflow for Density Measurement.

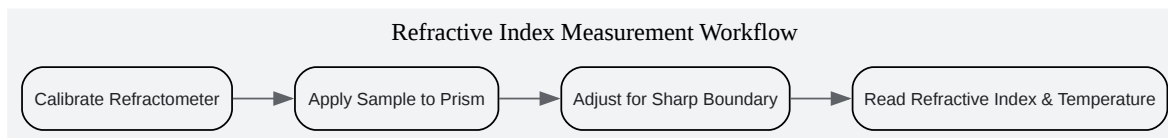
C. Refractive Index Measurement

The refractive index is a dimensionless number that describes how light propagates through a substance. It is a highly sensitive property and is useful for identifying and assessing the purity of liquid samples.

Methodology: Abbe Refractometer[7][8]

- **Calibration:** The refractometer is calibrated using a standard liquid with a known refractive index (e.g., distilled water).
- **Sample Application:** A few drops of **dimethyl chloromalonate** are placed on the prism of the Abbe refractometer.
- **Measurement:** The prism is closed, and the light source is adjusted. The adjustment knob is turned until the boundary line between the light and dark fields is sharp and centered in the crosshairs of the eyepiece.

- **Reading:** The refractive index is read directly from the instrument's scale. The temperature should also be recorded, as the refractive index is temperature-dependent.



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Caption: Workflow for Refractive Index Measurement.

D. Solubility Profile

Understanding the solubility of **dimethyl chloromalonate** is essential for choosing appropriate solvents for reactions, extractions, and chromatography.

Methodology: Qualitative Solubility Testing[2][9]

- **Solvent Selection:** A range of solvents with varying polarities should be tested, including water, diethyl ether, ethanol, acetone, toluene, and hexane.
- **Procedure:** Approximately 0.1 mL of **dimethyl chloromalonate** is added to 2 mL of the solvent in a test tube.
- **Observation:** The mixture is agitated, and the solubility is observed. The compound is classified as soluble, partially soluble, or insoluble. Given its structure, **dimethyl chloromalonate** is expected to be soluble in most common organic solvents but have limited solubility in water.

III. Spectroscopic Properties

Spectroscopic data provides invaluable information about the molecular structure of **dimethyl chloromalonate**.

A. ¹H Nuclear Magnetic Resonance (NMR) Spectroscopy

The ^1H NMR spectrum of **dimethyl chloromalonate** is expected to be relatively simple.

- **Methine Proton (-CH(Cl)-):** A singlet is anticipated for the proton attached to the chlorinated carbon. Due to the electron-withdrawing effects of the chlorine atom and the two adjacent carbonyl groups, this proton will be significantly deshielded, and its chemical shift is expected to be in the range of 4.5-5.5 ppm.
- **Methyl Protons (-OCH₃):** The six protons of the two equivalent methyl ester groups will appear as a single, sharp singlet. Their chemical shift is expected to be in the typical range for methyl esters, around 3.8 ppm.

B. ^{13}C Nuclear Magnetic Resonance (NMR) Spectroscopy

The ^{13}C NMR spectrum will provide further confirmation of the carbon framework.

- **Carbonyl Carbons (C=O):** The two equivalent carbonyl carbons of the ester groups are expected to resonate in the downfield region, typically around 165-170 ppm.
- **Methine Carbon (-CH(Cl)-):** The carbon atom bonded to the chlorine will be significantly deshielded and is expected to appear in the range of 60-70 ppm.
- **Methyl Carbons (-OCH₃):** The two equivalent methyl carbons of the ester groups will appear in the upfield region, typically around 50-55 ppm.

C. Infrared (IR) Spectroscopy

The IR spectrum is useful for identifying the key functional groups present in **dimethyl chloromalonate**.

- **C=O Stretch:** A strong, sharp absorption band is expected in the region of 1740-1760 cm^{-1} , characteristic of the carbonyl groups in an ester. The presence of the electron-withdrawing chlorine atom on the α -carbon may shift this band to a slightly higher frequency compared to a non-halogenated malonate.
- **C-O Stretch:** Strong absorption bands corresponding to the C-O single bond stretching of the ester groups are expected in the region of 1100-1300 cm^{-1} .

- C-H Stretch: Aliphatic C-H stretching vibrations from the methyl and methine groups will appear in the region of 2900-3000 cm^{-1} .
- C-Cl Stretch: A weaker absorption band for the C-Cl stretch is expected in the fingerprint region, typically between 600-800 cm^{-1} .

IV. Safety and Handling

Dimethyl chloromalonate is a corrosive substance that can cause severe skin burns and eye damage.[1] It should be handled with appropriate personal protective equipment (PPE), including chemical-resistant gloves, safety goggles, and a lab coat. All manipulations should be performed in a well-ventilated fume hood. In case of contact, the affected area should be flushed immediately with copious amounts of water.

V. Conclusion

The physical properties of **dimethyl chloromalonate** are well-defined and can be reliably determined using standard laboratory techniques. A thorough understanding of these properties is indispensable for its safe and effective application in research and development. The data and methodologies presented in this guide serve as a comprehensive resource for scientists and professionals working with this important synthetic intermediate.

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